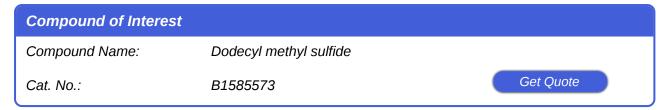


# An In-Depth Technical Guide to Dodecyl Methyl Sulfide (CAS: 3698-89-3)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

**Dodecyl methyl sulfide**, also known as 1-(methylthio)dodecane, is an organic thioether with the chemical formula C13H28S.[1][2][3] This document provides a comprehensive technical overview of its chemical structure, physicochemical properties, synthesis, and spectral characterization. Detailed experimental protocols and data are presented to support its application in research and development.

### **Chemical Structure and Identification**

**Dodecyl methyl sulfide** consists of a dodecyl group and a methyl group attached to a sulfur atom, forming a thioether.[1][4] Its structure has been confirmed by various spectroscopic methods.

Table 1: Chemical Identifiers



Identifier	Value	
CAS Number	3698-89-3[1][2][3][5][6][7]	
Molecular Formula	C13H28S[1][2][3]	
Molecular Weight	216.43 g/mol [3][5][8]	
IUPAC Name	1-(methylthio)dodecane[9]	
Canonical SMILES	CCCCCCCCCCC[1][6]	
InChI Key	KJWHJDGMOQJLGF-UHFFFAOYSA-N[1][2][6]	
Synonyms	Methyl lauryl sulfide, 2-Thiatetradecane,  Dodecyl methyl sulphide[1][2][10]	

## **Physicochemical Properties**

**Dodecyl methyl sulfide** is a colorless to pale yellow liquid with a characteristic fishy odor.[1][5] It is generally insoluble in water but soluble in organic solvents such as ethanol.[1][5]

Table 2: Physical and Chemical Properties



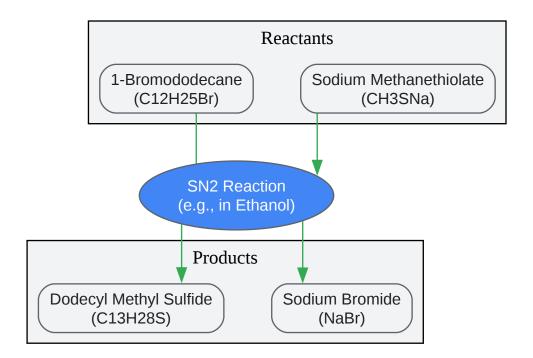
Property	Value	Reference
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	110 °C at 0.2 mmHg	[6][7]
290-291 °C at 760 mmHg (estimated)	[5]	
Melting Point	-2 °C (literature)	[7]
Density	0.816 g/mL at 25 °C	[6][7]
Refractive Index (n20/D)	1.4610	[6]
Flash Point	>110 °C	[11]
Vapor Pressure	0.004 mmHg at 25 °C (estimated)	[5]
logP (o/w)	6.582 (estimated)	[5]
Solubility	Insoluble in water; Soluble in alcohol	[1][5]

# **Synthesis of Dodecyl Methyl Sulfide**

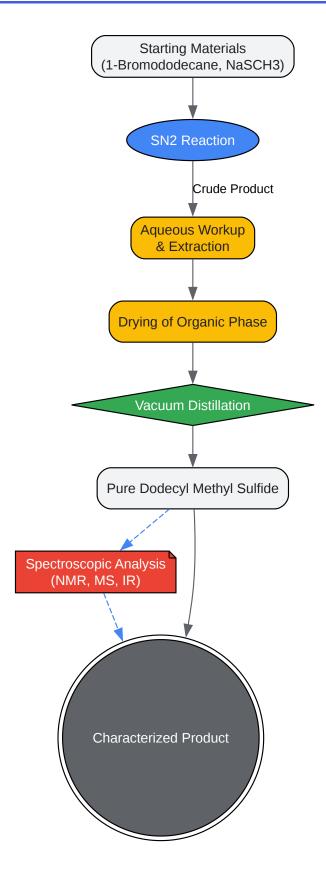
The most common and efficient method for the synthesis of **dodecyl methyl sulfide** is analogous to the Williamson ether synthesis. This involves the nucleophilic substitution of a halide in a long-chain alkyl halide by a thiolate anion. Specifically, sodium methanethiolate is reacted with 1-bromododecane in an SN2 reaction to yield the final product.

## **General Reaction Scheme**









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